

# Dimethyl Diglycolate-d4: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: *Dimethyl diglycolate-d4*

Cat. No.: *B041925*

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Dimethyl diglycolate-d4** (CAS No. 1107650-54-3). Due to the limited availability of a complete Safety Data Sheet (SDS) for the deuterated compound, this guide incorporates data from its non-deuterated analog, Dimethyl diglycolate (CAS No. 7040-23-5), and structurally similar compounds to provide a thorough safety assessment. This approach is consistent with regulatory precedents where data from non-deuterated compounds can support the safety evaluation of their deuterated counterparts[1].

## Chemical and Physical Properties

Quantitative data for both **Dimethyl diglycolate-d4** and its non-deuterated analog are summarized below. The physical properties of the deuterated compound are expected to be very similar to the non-deuterated form.

Table 1: Physical and Chemical Properties of **Dimethyl Diglycolate-d4**

Property	Value	Source
CAS Number	1107650-54-3	Pharmaffiliates
Molecular Formula	C6H6D4O5	Pharmaffiliates
Molecular Weight	166.17 g/mol	Pharmaffiliates
Appearance	Green Oil	Pharmaffiliates
Storage	2-8°C, Refrigerator	Pharmaffiliates
Solubility	Chloroform, Dichloromethane, DMSO	Coompo

Table 2: Physical and Chemical Properties of Dimethyl Diglycolate (Non-Deuterated Analog)

Property	Value	Source
CAS Number	7040-23-5	LookChem
Molecular Formula	C6H10O5	LookChem[2]
Molecular Weight	162.14 g/mol	LookChem[2]
Melting Point	36 °C	LookChem[2]
Boiling Point	211.3 °C at 760 mmHg	LookChem[2]
Flash Point	84.1 °C	LookChem[2]
Density	1.15 g/cm <sup>3</sup>	LookChem[2]
Solubility	Dichloromethane, Ethyl Acetate, Methanol	LookChem[2]

## Hazard Identification and Precautionary Measures

A complete hazard profile for **Dimethyl diglycolate-d4** is not available. However, based on the data for the structurally similar compound Diethylene glycol dimethyl ether (diglyme), the following hazards should be anticipated.

Table 3: Potential Hazards and Recommended Precautions

Hazard	Description	Recommended Precautions
Flammability	Combustible liquid. Vapors may form explosive mixtures with air upon intense heating.	Keep away from heat, sparks, open flames, and hot surfaces. Use explosion-proof electrical equipment.[3]
Peroxide Formation	May form explosive peroxides upon storage, especially in the presence of air and light.	Store in a tightly closed container under an inert atmosphere. Test for peroxides periodically after opening.[3]
Reproductive Toxicity	Based on analog data (diglyme), may damage fertility or the unborn child.[4]	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Wear protective gloves and clothing.[3]
Acute Toxicity (Oral)	Harmful if swallowed.	Do not eat, drink, or smoke when using this product. If swallowed, call a poison center or doctor.

## Experimental Protocols

Detailed experimental protocols for the safety assessment of **Dimethyl diglycolate-d4** are not publicly available. However, standard methodologies for key safety-related experiments are described below.

### Flash Point Determination (Closed-Cup Method)

A common method for determining the flash point of a combustible liquid is the Pensky-Martens closed-cup test (e.g., ASTM D93).

- Apparatus: A Pensky-Martens closed-cup tester, which consists of a brass test cup with a tightly fitting lid, a stirrer, and a means of heating the sample at a controlled rate. The lid has ports for a thermometer and an ignition source.
- Procedure:
  - The sample is placed in the test cup to a specified level.
  - The lid is secured, and the sample is heated and stirred at a specified rate.
  - At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

#### Peroxide Detection in Ethers

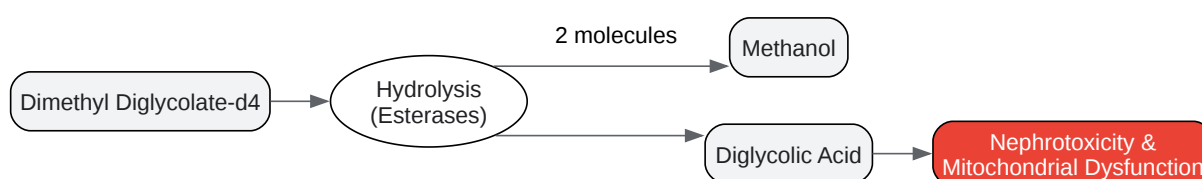
A qualitative method for detecting peroxides in a substance like **Dimethyl diglycolate-d4** involves the use of potassium iodide (KI).

- Materials: The ether to be tested, a freshly prepared 10% aqueous potassium iodide solution, and starch paper.
- Procedure:
  - Add 1 ml of the 10% KI solution to 10 ml of the ether in a closed container.
  - Shake the mixture vigorously for one minute.
  - The presence of peroxides is indicated by the formation of a yellow to brown color due to the oxidation of iodide to iodine.
  - The color can be enhanced by adding a drop of starch solution, which will turn blue-black in the presence of iodine.

## Toxicological Profile and Potential Signaling Pathways

Specific toxicological studies on **Dimethyl diglycolate-d4** are lacking. However, the toxicity of the structurally related Diethylene glycol is well-documented. Diethylene glycol is metabolized to diglycolic acid, which is responsible for its nephrotoxicity[5]. It is plausible that Dimethyl diglycolate is hydrolyzed in vivo to methanol and diglycolic acid.

### Potential Metabolic Pathway



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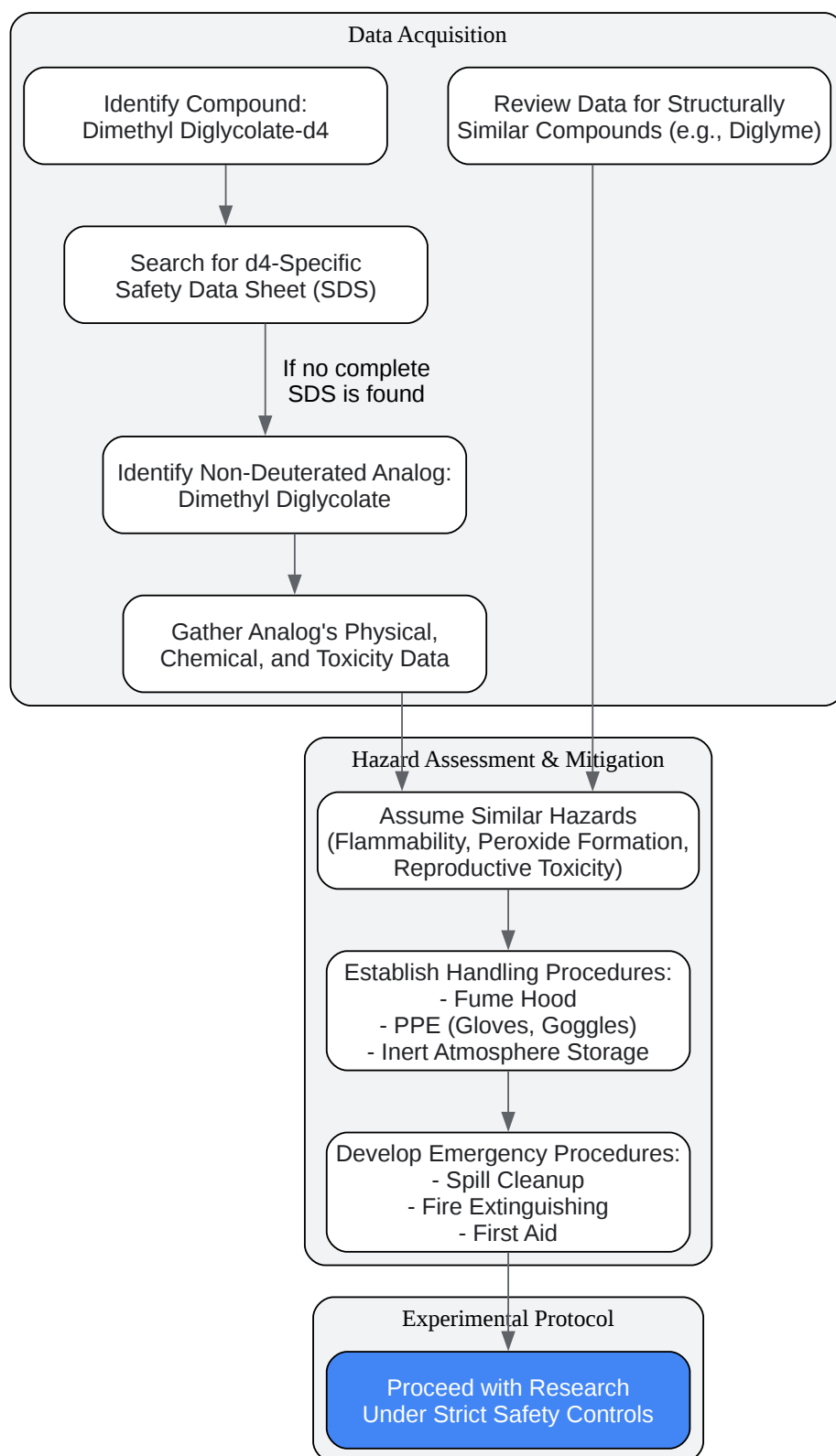
Caption: Proposed metabolic activation of **Dimethyl Diglycolate-d4**.

The primary toxicological concern is the potential for kidney damage mediated by diglycolic acid. Studies have shown that diglycolic acid can cause mitochondrial dysfunction[5].

## Safety Assessment Workflow

The following diagram illustrates a logical workflow for the safety and handling of **Dimethyl diglycolate-d4**, leveraging data from its non-deuterated analog.

### Safety Assessment Workflow Diagram



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Caption: Workflow for safety assessment of a deuterated compound.

## Handling and Storage

### Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Avoid breathing vapors or mist.
- Keep away from ignition sources.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent peroxide formation.

### Storage:

- Store in a cool, dry, well-ventilated place at 2-8°C.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Protect from light and moisture.

## First Aid Measures

- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Do not allow to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a formal Safety Data Sheet. Researchers should always consult the most up-to-date SDS for any chemical before use and perform their own risk assessment.

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